Thermochemical data for 1-Chloro-2,3-dimethoxybenzene

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Compound of Interest

Compound Name:	*1-Chloro-2,3-dimethoxybenzene*
CAS No.:	*90282-99-8*
Cat. No.:	*B1581966*

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An In-depth Technical Guide to the Thermochemical Properties of **1-Chloro-2,3-dimethoxybenzene**

Abstract

This technical guide provides a comprehensive overview of the current state of knowledge regarding the thermochemical properties of **1-chloro-2,3-dimethoxybenzene**. Acknowledging the current scarcity of experimentally determined data for this specific molecule, this document presents high-quality computational predictions and outlines the definitive experimental methodologies required for their validation. This guide is intended for researchers, chemists, and drug development professionals who require reliable thermochemical data for process design, safety analysis, and molecular modeling. We detail the protocols for static bomb combustion calorimetry and the Knudsen effusion method, providing a clear pathway for obtaining the standard molar enthalpies of formation and sublimation.

Introduction: The Need for Precise Thermochemical Data

1-Chloro-2,3-dimethoxybenzene (CAS No: 90282-99-8) is a substituted aromatic ether with potential applications as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.[1][2] The arrangement of the chloro and methoxy groups on the benzene ring influences the molecule's electronic distribution, reactivity, and intermolecular interactions.[3] For scientists in process development and drug discovery, a thorough understanding of the compound's thermochemical properties—such as its enthalpy of formation (ΔfH°), Gibbs free energy of formation (ΔfG°), and enthalpy of sublimation (ΔsubH°)—is not merely academic. This data is critical for:

- Reaction Hazard Assessment: Predicting the heat release of chemical reactions to prevent thermal runaways.
- Process Optimization: Designing energy-efficient synthesis and purification steps.
- Computational Modeling: Parameterizing molecular models to accurately predict binding affinities and reaction pathways.[4]
- Phase Equilibrium Calculations: Understanding solubility, vapor pressure, and stability, which are crucial for formulation and manufacturing.

Currently, the peer-reviewed literature lacks experimentally determined thermochemical values for **1-chloro-2,3-dimethoxybenzene**. This guide bridges that gap by presenting reliable computational estimates and providing detailed, field-proven experimental protocols for their future validation.

Computationally Derived Thermochemical Data

In the absence of experimental data, computational methods provide essential, high-quality estimates. The Joback group-contribution method, a well-established predictive technique, has been used to calculate the key thermochemical properties for **1-chloro-2,3-dimethoxybenzene**.[5] This method estimates properties by summing the contributions of individual functional groups, with parameters derived from a large database of known compounds.

Causality of Method Choice: The Joback method is selected here due to its broad applicability and its utility in providing rapid, foundational estimates when experimental data is unavailable. While more sophisticated ab initio methods like Gaussian-3 (G3) theory exist, they are

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computationally intensive and their results are not readily available for this specific compound.[6][7] The Joback method serves as a crucial first-pass analysis, providing valuable data for initial process screening and highlighting the need for experimental verification.

The calculated thermochemical data for **1-chloro-2,3-dimethoxybenzene** at standard conditions (298.15 K) are summarized below.[5]

Property	Symbol	Value	Unit
Enthalpy of Formation (Gas)	ΔfH°(g)	-275.04	kJ·mol⁻¹
Gibbs Free Energy of Formation (Gas)	ΔfG°(g)	-112.30	kJ·mol⁻¹
Enthalpy of Fusion	ΔfusH°	16.31	kJ·mol⁻¹
Enthalpy of Vaporization	ΔvapH°	46.21	kJ·mol⁻¹
Source: Cheméo, Joback Method.[5]			

The following diagram illustrates the generalized workflow for obtaining thermochemical data via computational chemistry.

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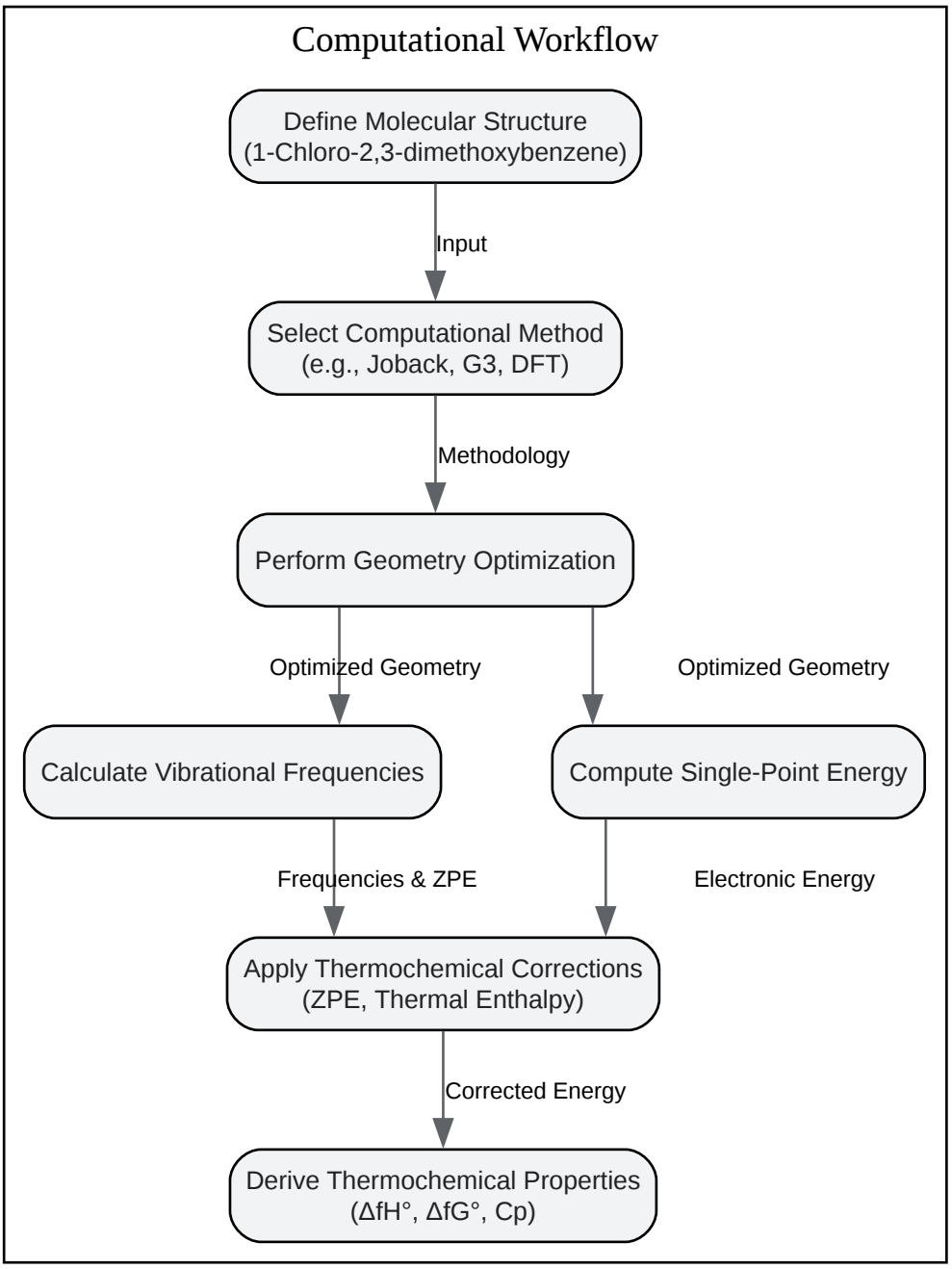

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Caption: Generalized workflow for computational thermochemistry.

Proposed Experimental Methodologies for Validation

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To establish authoritative thermochemical values, experimental validation is indispensable. The following sections detail the gold-standard methodologies for determining the key thermochemical properties of **1-chloro-2,3-dimethoxybenzene**. These protocols are designed to be self-validating systems, incorporating rigorous calibration and control steps.

Determination of Enthalpy of Formation by Combustion Calorimetry

Static bomb combustion calorimetry is the definitive method for measuring the standard molar enthalpy of formation of solid organic compounds.[8][9] The experiment measures the energy of combustion (ΔcH°) of the compound in a high-pressure oxygen environment. The standard enthalpy of formation in the crystalline state (ΔfH°(cr)) is then derived using Hess's Law.

Experimental Protocol: Static Bomb Combustion Calorimetry

- Sample Preparation:
  - Press approximately 0.5-1.0 g of high-purity (>99.9%) **1-chloro-2,3-dimethoxybenzene** into a pellet.
  - Determine the mass of the pellet with an accuracy of ±0.01 mg.
  - Place the pellet in a platinum crucible.
- Calorimeter Setup:
  - Place the crucible in the bomb head. Attach a platinum ignition wire and a cotton fuse of known mass and combustion energy.
  - Add 1.0 mL of deionized water to the bomb to ensure saturation of the final atmosphere.
  - Seal the bomb and charge it with high-purity oxygen to a pressure of 3.0 MPa.
  - Submerge the sealed bomb in the calorimeter's water jacket, which is maintained at a constant temperature (e.g., 298.15 ± 0.001 K).
- Combustion and Data Acquisition:

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- Allow the system to reach thermal equilibrium (typically 20-30 minutes), monitoring the temperature with a high-precision thermometer.
- Ignite the sample by passing a current through the ignition wire.
- Record the temperature change of the water jacket over time until thermal equilibrium is re-established. The temperature rise should be corrected for heat exchange with the surroundings (e.g., using the Regnault-Pfaundler method).

- Analysis and Calculation:
  - The energy equivalent of the calorimeter (εcalor) must be determined by combusting a certified standard, such as benzoic acid.
  - Calculate the total energy change (ΔU) from the corrected temperature rise and εcalor.
  - Correct ΔU for the combustion of the cotton fuse and the formation of nitric acid (from residual N_2) and chloroplatinic acid/hydrochloric acid.
  - The standard energy of combustion (ΔcU°) is calculated per mole of the compound.
  - The standard enthalpy of combustion (ΔcH°) is derived from ΔcU° using the relation $\Delta H = \Delta U + \Delta n(g)RT$, where Δn(g) is the change in moles of gas for the combustion reaction.
  - Finally, the standard enthalpy of formation in the crystalline state, ΔfH°(cr), is calculated using Hess's Law with the known ΔfH° values for $CO_2(g)$, $H_2O(l)$, and HCl(aq).

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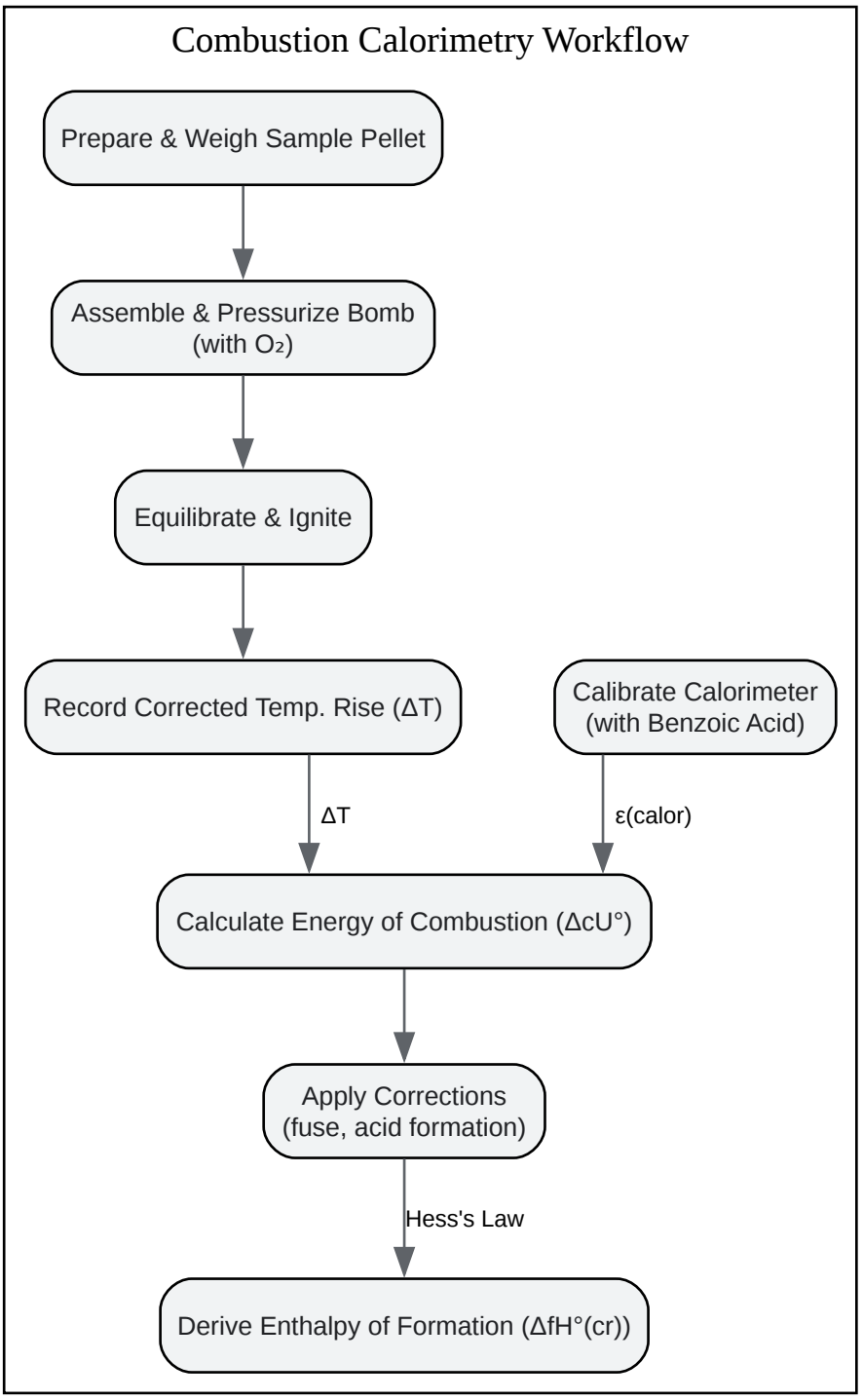

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Caption: Workflow for determining the enthalpy of formation.

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Determination of Enthalpy of Sublimation by Knudsen Effusion

To convert the solid-phase enthalpy of formation to the more widely used gas-phase value, the enthalpy of sublimation (ΔsubH°) must be determined. The Knudsen effusion method is a reliable technique for measuring the low vapor pressures of solids, from which ΔsubH° can be derived via the Clausius-Clapeyron equation.[10][11][12]

Experimental Protocol: Knudsen Effusion Mass Loss Method

- Cell Preparation:
  - Load approximately 100-200 mg of crystalline **1-chloro-2,3-dimethoxybenzene** into a Knudsen cell. The cell is a small container with a precisely machined effusion orifice of known area (A).
  - Weigh the loaded cell with high precision.
- Apparatus Setup:
  - Place the Knudsen cell inside a high-vacuum chamber (< 10^{-4} Pa).
  - Heat the cell to a precisely controlled temperature (T). The temperature should be measured directly on or near the cell.
- Effusion Measurement:
  - Maintain the cell at a constant temperature for a defined period (t). During this time, the sample will effuse through the orifice.
  - The rate of mass loss (dm/dt) can be measured continuously with a vacuum microbalance or by weighing the cell before and after the experiment.[12]
- Data Acquisition and Calculation:
  - Repeat the measurement at several different temperatures within a range where the vapor pressure is measurable but low enough to ensure molecular flow conditions.

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- The vapor pressure (p) at each temperature (T) is calculated using the Knudsen-Hertz equation: p = (dm/dt) * (1/A) * √(2πRT/M) where M is the molar mass of the compound and R is the ideal gas constant.
- The standard molar enthalpy of sublimation at the mean temperature of the experiment, ΔsubH°(), is determined from the slope of a plot of ln(p) versus 1/T, according to the integrated Clausius-Clapeyron equation: ln(p) = -ΔsubH°/R * (1/T) + C
- The value is then adjusted to 298.15 K using heat capacity data, which can be estimated or determined by Differential Scanning Calorimetry (DSC).

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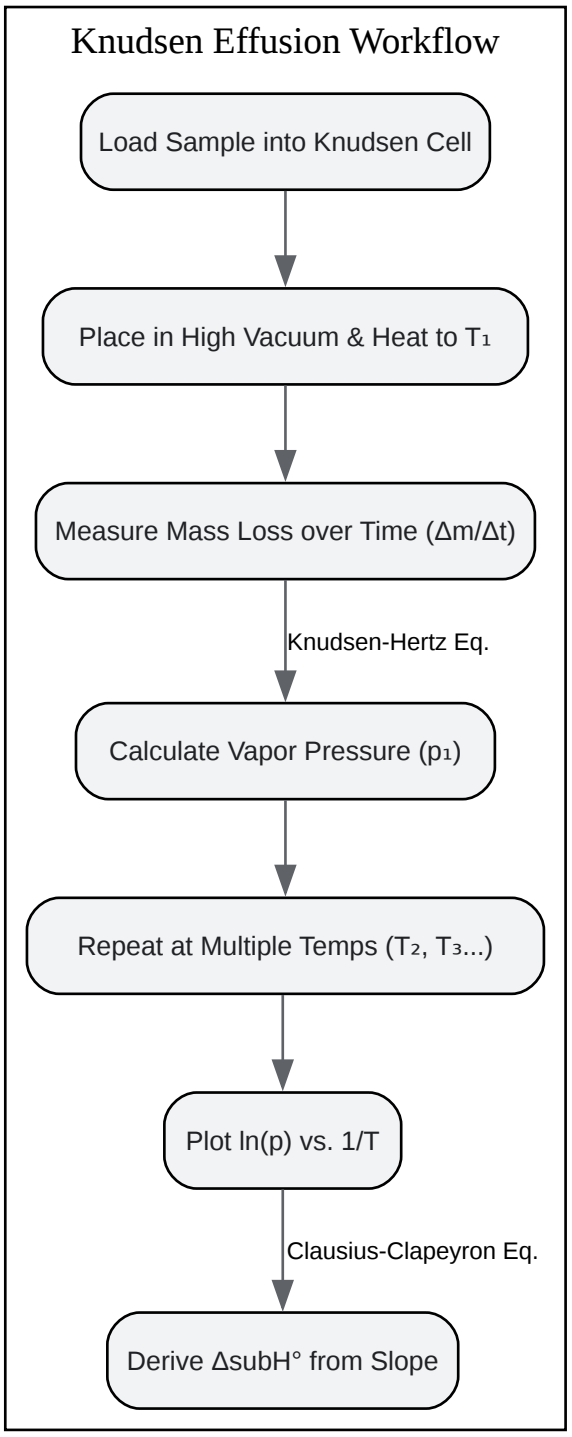

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Caption: Workflow for determining the enthalpy of sublimation.

Comparative Analysis and Future Outlook

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Once experimental data is obtained, it can be used to validate and refine computational models. The gas-phase enthalpy of formation is derived from the experimental values using the following relationship:

$\Delta_f H^\circ(g) = \Delta_f H^\circ(cr) + \Delta_{sub} H^\circ(298.15\ K)$

The table below provides a framework for comparing the computationally predicted data with future experimental results.

Thermochemical Property	Computational (Joback)[5]	Experimental (Proposed)
$\Delta_f H^\circ(cr)$	Not directly calculated	From Bomb Calorimetry
$\Delta_{sub} H^\circ$	Not directly calculated	From Knudsen Effusion
$\Delta_f H^\circ(g)$	-275.04 $kJ \cdot mol^{-1}$	$\Delta_f H^\circ(cr) + \Delta_{sub} H^\circ$

Discussion of Expected Concordance: Group-contribution methods like Joback are powerful for their speed but have inherent limitations. Discrepancies between the predicted and experimental values are expected, particularly for molecules with significant intramolecular interactions (e.g., steric or electronic effects between adjacent chloro and methoxy groups) that are not fully parameterized in the model. Experimental determination remains the definitive source for high-accuracy data required for rigorous thermodynamic analysis and safety-critical applications.

Conclusion

This technical guide has synthesized the current understanding of the thermochemical properties of **1-chloro-2,3-dimethoxybenzene**. While direct experimental data is not yet available, this document provides robust computational estimates and, more importantly, detailed, actionable protocols for their experimental determination. By employing the described methods of combustion calorimetry and Knudsen effusion, researchers can obtain the high-fidelity thermochemical data necessary to advance the fields of chemical process design, pharmaceutical development, and materials science. The validation of this data will, in turn, enhance the accuracy of future computational models for this class of compounds.

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